

The Biological Function of Rebalance Compound: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rebalance*

Cat. No.: *B12800153*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

"**Rebalance**" is the brand name for a line of supplement systems developed by **Rebalance** Health. These products are formulated to support hormonal balance, primarily by modulating the body's stress response. The core of the "**Rebalance**" formulation centers on the adaptogenic herb *Withania somnifera* (Ashwagandha), known for its effects on the Hypothalamic-Pituitary-Adrenal (HPA) axis. This guide provides a technical overview of the biological functions of the key active components of the **Rebalance** system, with a focus on Ashwagandha, its mechanism of action, and the available clinical data. The proprietary "Directline®" delivery system, a lozenge-based technology, is also discussed in the context of enhancing the bioavailability of the active ingredients.

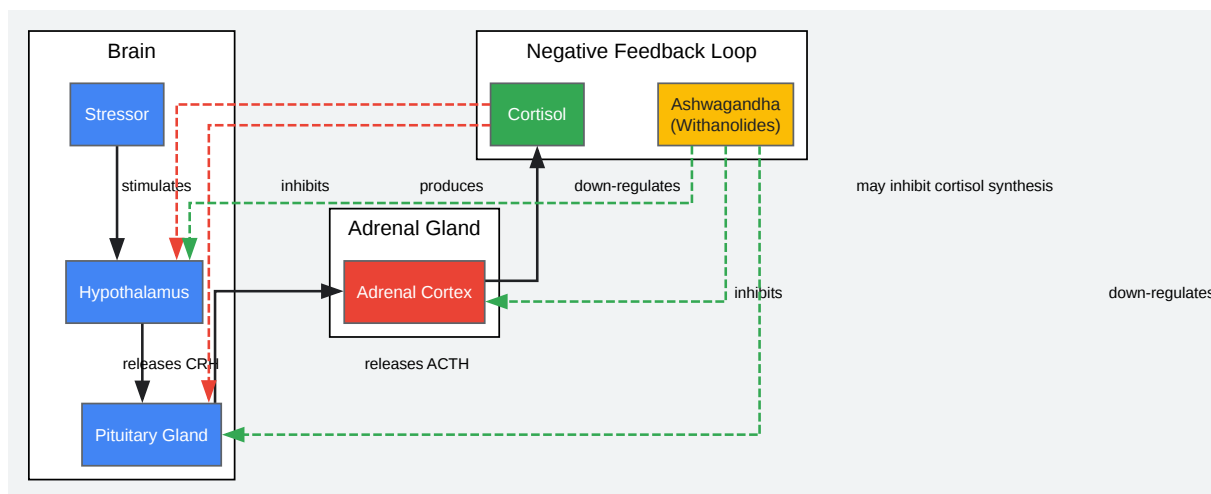
Core Active Ingredient: Ashwagandha (*Withania somnifera*)

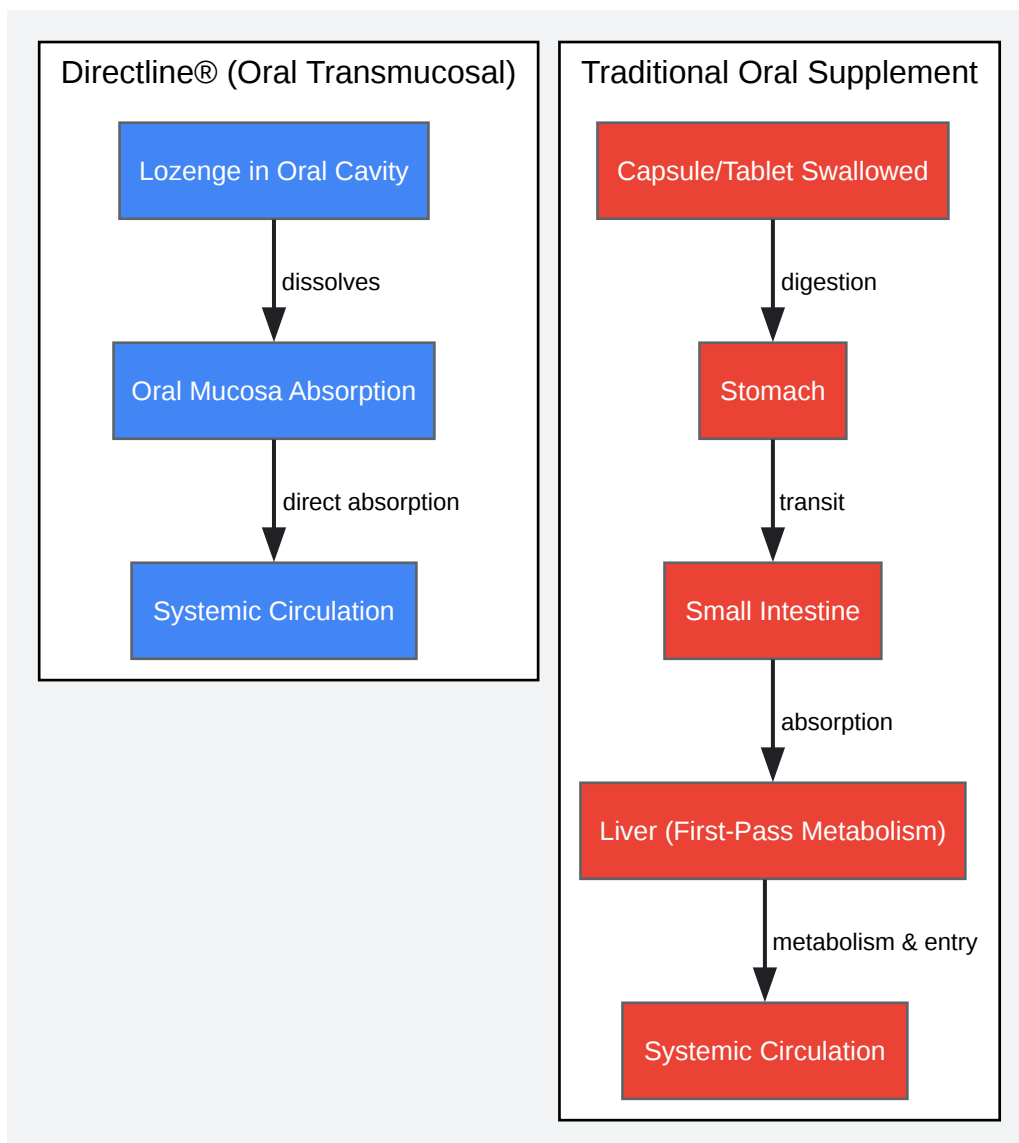
Ashwagandha is a well-studied adaptogen in Ayurvedic medicine.^[1] Its biological effects are attributed to a group of bioactive compounds known as withanolides.^[2] These steroidal lactones are responsible for the herb's therapeutic properties, which include anti-stress, anti-inflammatory, and neuroprotective effects.^[3]

Mechanism of Action: Modulation of the HPA Axis

The primary mechanism by which Ashwagandha exerts its effects is through the modulation of the Hypothalamic-Pituitary-Adrenal (HPA) axis, the body's central stress response system.[4][5][6] Chronic stress can lead to dysregulation of the HPA axis, resulting in elevated levels of cortisol, the primary stress hormone. Ashwagandha has been shown to down-regulate the HPA axis, leading to a reduction in cortisol levels.[4][5][6] The active withanolides in Ashwagandha are believed to interact with glucocorticoid receptors and modulate signaling pathways involved in the stress response.[4]

The signaling pathway for cortisol regulation and the influence of Ashwagandha is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ijirt.org [ijirt.org]

- 2. NORTH AMERICAN MENOPAUSE SOCIETY PUBLISHES REBALANCE HEALTH IRB STUDY CITING AN 80% EFFICACY IN THE REDUCTION OF HOT FLASHES [prnewswire.com]
- 3. How Justin Hai And Rebalance Health Is Making Menopausal Care Accessible To All Women [forbes.com]
- 4. consensus.app [consensus.app]
- 5. examine.com [examine.com]
- 6. ABC Herbalgram Website [herbalgram.org]
- To cite this document: BenchChem. [The Biological Function of Rebalance Compound: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12800153#biological-function-of-rebalance-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com